

# Intravenous Hydroxyzine Versus Haloperidol for Delirium Treatment: A Comparative Guide

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## Introduction

Delirium, an acute confusional state, is a common and serious complication in hospitalized patients, associated with increased morbidity and mortality.<sup>[1]</sup> While haloperidol has traditionally been a first-line treatment, concerns about its side effects have prompted investigation into alternatives.<sup>[2]</sup> This guide provides a comparative analysis of intravenous hydroxyzine and intravenous haloperidol for the treatment of delirium, summarizing the available experimental data, outlining methodologies, and visualizing key pathways to inform future research and clinical development.

## Data Presentation

**Table 1: Efficacy in Delirium Treatment (Retrospective Study Data)<sup>[3][4][5][6][7][8][9][10][11]</sup>**

| Efficacy Outcome                    | Intravenous Hydroxyzine Monotherapy | Intravenous Haloperidol Monotherapy | Statistical Significance   |
|-------------------------------------|-------------------------------------|-------------------------------------|----------------------------|
| Time to Delirium Improvement (Days) | 7.0 (95% CI, 5.7–8.3)               | 8.2 (95% CI, 7.6–8.8)               | P = .059 (Not Significant) |
| Rate of Delirium Improvement (%)    | 23.9%                               | 8.5%                                | P = .009 (Significant)     |

**Table 2: Pharmacokinetic Properties**

| Parameter              | Intravenous Hydroxyzine                                        | Intravenous Haloperidol               |
|------------------------|----------------------------------------------------------------|---------------------------------------|
| Bioavailability        | 100% (IV administration)[3]                                    | 100% (IV administration)[3]           |
| Onset of Action        | 15-60 minutes[4]                                               | Rapid, within seconds to minutes[3]   |
| Protein Binding        | ~93%[5]                                                        | ~90%[3]                               |
| Metabolism             | Hepatic (CYP3A4 and CYP3A5) to active metabolite cetirizine[4] | Hepatic (CYP3A4, CYP2D6)[1]           |
| Elimination Half-Life  | Adults: ~20 hours, Elderly: ~29.3 hours[5]                     | Critically ill patients: ~22 hours[1] |
| Volume of Distribution | 16 ± 3 L/kg[4]                                                 | Critically ill patients: 1490 L[1]    |

**Table 3: Comparative Adverse Effect Profile**

| Adverse Effect | Intravenous Hydroxyzine                                                             | Intravenous Haloperidol                        |
|----------------|-------------------------------------------------------------------------------------|------------------------------------------------|
| Common         | Drowsiness, dry mouth[6][7][8]<br>[9]                                               | Extrapyramidal symptoms (EPS)[2]               |
| Cardiovascular | QT prolongation[10]                                                                 | QT prolongation, Torsades de Pointes (TdP)[2]  |
| Neurological   | Involuntary motor activity (rare, high doses), seizures (rare, high doses)[6][7]    | Neuroleptic Malignant Syndrome (NMS) (rare)[2] |
| Injection Site | Severe reactions (tissue damage, necrosis, gangrene) - Intramuscular use warning[8] | Not commonly reported with IV use              |
| Other          | Acute Generalized Exanthematous Pustulosis (AGEP)[7]                                |                                                |

## Experimental Protocols

The primary comparative data is derived from a retrospective study titled, "Effects of Intravenous Hydroxyzine Versus Haloperidol Monotherapy for Delirium: A Retrospective Study."

[\[11\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

**Study Design:** A retrospective cohort study.

**Patient Population:** Patients admitted to a university hospital between April 1, 2017, and September 30, 2022, who received either intravenous hydroxyzine or haloperidol monotherapy for delirium.[\[11\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) A total of 5,555 patients who developed delirium were screened, with 71 receiving intravenous hydroxyzine monotherapy and 82 receiving intravenous haloperidol monotherapy.[\[11\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

**Intervention:**

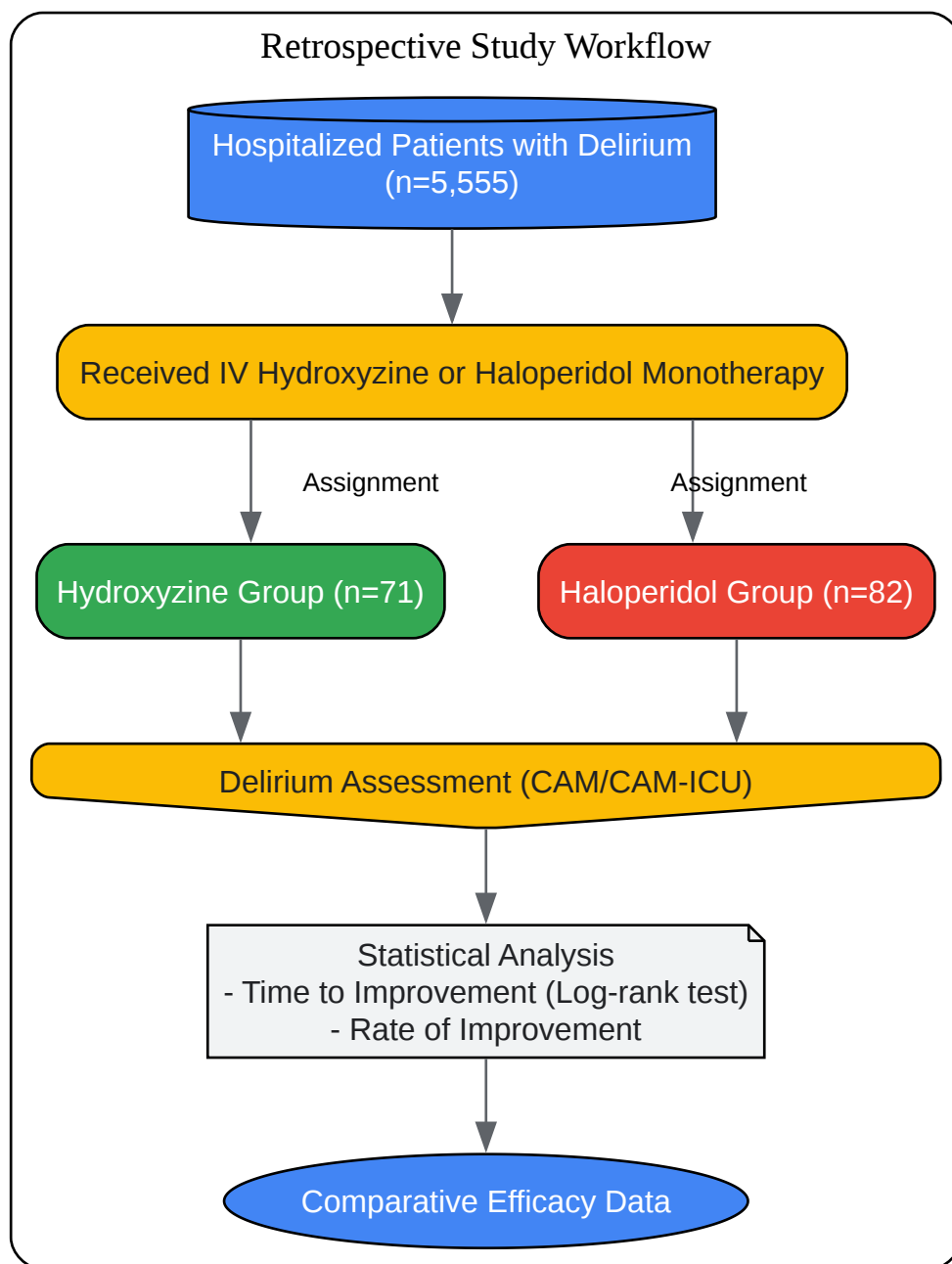
- Hydroxyzine Group: Received intravenous hydroxyzine monotherapy.
- Haloperidol Group: Received intravenous haloperidol monotherapy.

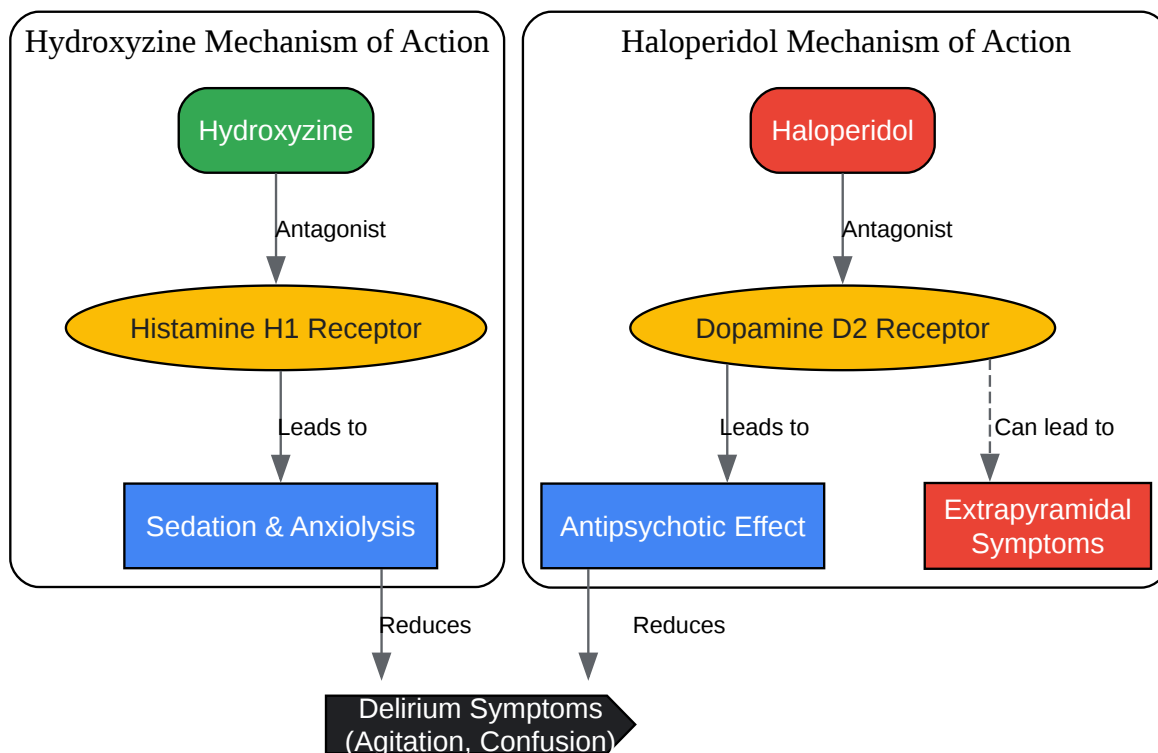
**Outcome Measures:**

- Primary Outcomes: Time to delirium improvement and the rate of delirium improvement.
- Definition of Improvement: A negative result on the Confusion Assessment Method (CAM) or the Confusion Assessment Method for the ICU (CAM-ICU) for three consecutive days.[\[11\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

**Statistical Analysis:** The time to delirium improvement was analyzed using a log-rank test. The rate of delirium improvement was compared between the two groups.[\[11\]](#)[\[6\]](#)[\[7\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

## Mandatory Visualization





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